

# Fmoc-Lys(Alloc)-OH: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Fmoc-Lys(Alloc)-OH

Cat. No.: B557022

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the physicochemical properties, applications, and handling of **Fmoc-Lys(Alloc)-OH**, a critical building block in modern peptide synthesis. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and peptide chemistry.

## Core Physicochemical Properties

**Fmoc-Lys(Alloc)-OH**, with the systematic name (2S)-2-(9H-fluoren-9-ylmethoxycarbonylamino)-6-(prop-2-enoxycarbonylamino)hexanoic acid, is a derivative of the amino acid L-lysine. It is characterized by the presence of two key protecting groups: the fluorenylmethyloxycarbonyl (Fmoc) group on the  $\alpha$ -amino group and the allyloxycarbonyl (Alloc) group on the  $\epsilon$ -amino group of the lysine side chain. This orthogonal protection scheme is fundamental to its utility in complex peptide synthesis, allowing for selective deprotection and modification.

## Structural and General Information

Property	Value
CAS Number	146982-27-6
Molecular Formula	C <sub>25</sub> H <sub>28</sub> N <sub>2</sub> O <sub>6</sub>
Molecular Weight	452.50 g/mol
Appearance	White to off-white or beige powder
Stereochemistry	L-configuration (S)

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **Fmoc-Lys(Alloc)-OH** is presented below, providing essential data for its use in a laboratory setting.

Property	Value	References
Melting Point	87-91 °C	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point (Predicted)	689.7 ± 55.0 °C	<a href="#">[1]</a>
Density (Predicted)	1.237 ± 0.06 g/cm <sup>3</sup>	<a href="#">[1]</a>
Optical Rotation [ $\alpha$ ] <sub>20/D</sub>	-12 ± 1° (c = 1% in DMF)	<a href="#">[1]</a> <a href="#">[3]</a>
pKa (Predicted)	3.88 ± 0.21	<a href="#">[1]</a>
Purity	≥97% (HPLC)	<a href="#">[4]</a>

## Solubility Profile

**Fmoc-Lys(Alloc)-OH** exhibits good solubility in a range of polar organic solvents commonly used in peptide synthesis.

Solvent	Solubility	References
Dimethylformamide (DMF)	Soluble	<a href="#">[1]</a> <a href="#">[5]</a>
Dimethyl sulfoxide (DMSO)	Soluble	<a href="#">[1]</a> <a href="#">[6]</a>
Chloroform	Soluble	<a href="#">[1]</a>
Dichloromethane (DCM)	Soluble	<a href="#">[1]</a>
Ethyl Acetate	Soluble	<a href="#">[1]</a>
Acetone	Soluble	<a href="#">[1]</a>

## Spectroscopic Data

Spectroscopic analysis is crucial for the verification of the identity and purity of **Fmoc-Lys(Alloc)-OH**. Key spectroscopic data are summarized below.

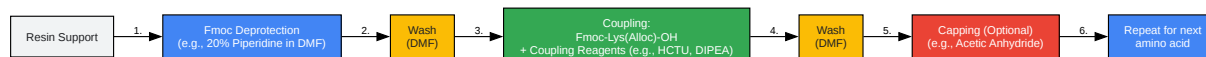
Spectroscopic Method	Key Signals / Information	References
<sup>1</sup> H NMR	Consistent with the chemical structure.	<a href="#">[7]</a>
Purity (NMR)	≥97.0%	<a href="#">[7]</a>
Identity (IR)	Passes test.	<a href="#">[2]</a>

## Experimental Protocols and Applications

**Fmoc-Lys(Alloc)-OH** is a cornerstone reagent in solid-phase peptide synthesis (SPPS), particularly for the synthesis of complex peptides requiring side-chain modification, cyclization, or branching. The orthogonal nature of the Fmoc and Alloc protecting groups allows for their selective removal under different conditions.

### General Workflow for Solid-Phase Peptide Synthesis (SPPS)

The following diagram illustrates the general workflow for incorporating an **Fmoc-Lys(Alloc)-OH** residue into a growing peptide chain during SPPS.



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General SPPS Cycle for **Fmoc-Lys(Alloc)-OH** Incorporation.

## Protocol for Alloc Group Deprotection

The selective removal of the Alloc group is a key advantage of using **Fmoc-Lys(Alloc)-OH**. This is typically achieved using a palladium(0) catalyst. Below are two detailed protocols for this procedure.

### Protocol 1: Alloc Deprotection with Phenylsilane

This protocol is based on the use of Phenylsilane as a scavenger.<sup>[4]</sup>

Materials:

- Resin-bound peptide with Alloc-protected lysine
- Dichloromethane (DCM)
- Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh<sub>3</sub>)<sub>4</sub>] (0.2 equivalents)
- Phenylsilane (20.0 equivalents)
- Coarse fritted peptide synthesis reaction vessel

Procedure:

- Place the resin in a coarse fritted peptide synthesis reaction vessel.
- Wash the resin with DCM for one minute.
- Prepare a solution of Pd(PPh<sub>3</sub>)<sub>4</sub> and Phenylsilane in DCM.
- Add the solution to the resin.

- Allow the reaction to proceed at room temperature for 2 hours.
- After the reaction is complete, wash the resin thoroughly with DCM.

#### Protocol 2: Alloc Deprotection with N-Methylaniline

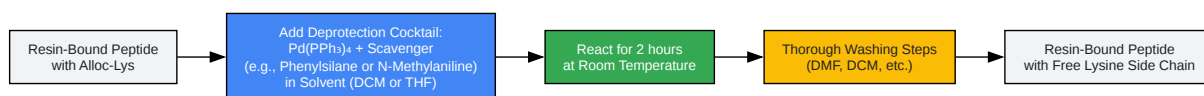
This protocol utilizes N-Methylaniline as a scavenger.<sup>[6]</sup>

##### Materials:

- Resin-bound peptide with Alloc-protected lysine
- Tetrahydrofuran (THF)
- Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh<sub>3</sub>)<sub>4</sub>] (1 equivalent)
- N-Methylaniline (28 equivalents)
- Dimethylformamide (DMF)
- 5% Sodium diethyldithiocarbamate trihydrate in DMF
- Dichloromethane (DCM)

##### Procedure:

- Prepare a mixture of Pd(PPh<sub>3</sub>)<sub>4</sub> and N-Methylaniline in THF, protecting from light.
- Add the mixture to the resin.
- Allow the reaction to proceed for 2 hours.
- Wash the resin sequentially with DMF (5 times), 5% sodium diethyldithiocarbamate trihydrate in DMF, DCM (5 times), and finally DMF (5 times).



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Workflow for Alloc Group Deprotection.

## Handling and Storage

Proper handling and storage are crucial to maintain the integrity and reactivity of **Fmoc-Lys(Alloc)-OH**.

Condition	Recommendation	References
Storage Temperature	2-8°C	[1][2]
Storage Conditions	Keep in a cool, dry, and well-ventilated place. Keep container tightly closed.	[1][5]
Handling	Wear personal protective equipment (gloves, eye protection). Use in a well-ventilated area or fume hood. Avoid dust formation.	[1][5]

## Safety Information

Hazard	Precaution
Eye Contact	May cause irritation. Rinse immediately with plenty of water for at least 15 minutes.
Skin Contact	May cause irritation. Wash off immediately with plenty of water.
Inhalation	May cause respiratory tract irritation. Remove to fresh air.
Ingestion	Avoid ingestion.

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.[1][5]

## Conclusion

**Fmoc-Lys(Alloc)-OH** is an indispensable tool in the field of peptide chemistry, offering a unique orthogonal protection strategy that enables the synthesis of complex and modified peptides. A thorough understanding of its physicochemical properties, coupled with the implementation of robust experimental protocols, is essential for its successful application in research and development. This guide provides a foundational resource to aid scientists in leveraging the full potential of this versatile amino acid derivative.

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